

Comparative Guide: NMR Analysis of 2-Formylfuran-5-sulfonate (FFSA)

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Compound of Interest

Compound Name: 2-Formylfuran-5-sulfonate

CAS No.: 64373-51-9

Cat. No.: B1226279

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Executive Summary & Analytical Significance

2-Formylfuran-5-sulfonate (FFSA) is a critical oxidized derivative of furanic biomass (specifically 5-HMF). Its identification is often complicated by its structural similarity to its precursors. High-resolution NMR is the gold standard for distinguishing FFSA because it provides unambiguous proof of the sulfonate group's presence (via chemical shift perturbation) and the loss of the hydroxymethyl group (absence of aliphatic signals).

Key Analytical Advantages of NMR for FFSA:

- **Specificity:** Distinguishes the sulfonate moiety from the carboxylic acid (Furoic acid) or alcohol (HMF) without derivatization.
- **Quantification:** The distinct aldehyde proton allows for precise qNMR (quantitative NMR) even in complex mixtures.
- **Solvent Versatility:** Stable in D₂O and DMSO-d₆, allowing direct analysis of aqueous reaction aliquots.

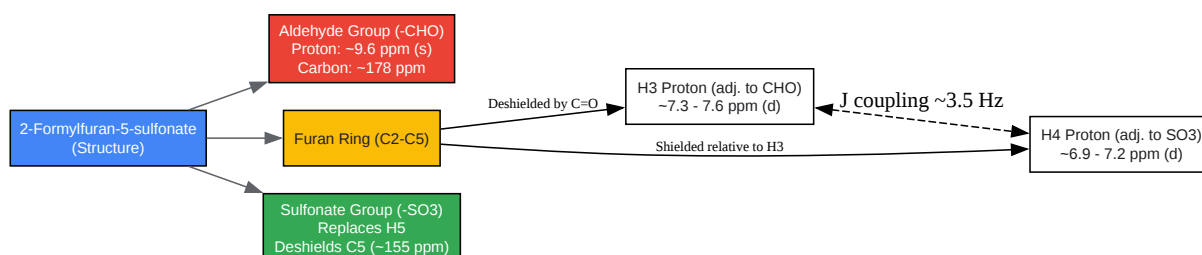
Structural Assignments & Chemical Logic

The furan ring is an aromatic system where substituent effects are pronounced.

- The Aldehyde (-CHO) at C2: Strongly electron-withdrawing, deshielding the adjacent H3 proton.
- The Sulfonate (-SO₃Na/H) at C5: Electron-withdrawing (inductive), but less deshielding than the aldehyde. It replaces the H5 proton found in Furfural. It shields the H4 proton.

Visualizing the Assignment Logic

The following diagram illustrates the structural nodes and the logical flow for assigning the NMR signals.



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Figure 1: Structural assignment map for **2-Formylfuran-5-sulfonate** showing the impact of substituents on chemical shifts.

Comparative ¹H NMR Analysis

The table below contrasts FFSA with its primary "alternative" contaminants: Furfural (the non-sulfonated analog) and 5-HMF (the reduced precursor).

Table 1: ¹H NMR Chemical Shift Comparison (in D₂O)

Feature	2-Formylfuran-5-sulfonate (Product)	Furfural (Alternative 1)	5-HMF (Alternative 2)
Aldehyde (-CHO)	9.50 – 9.65 ppm (s)	9.56 ppm (s)	9.45 ppm (s)
Ring Proton H3	7.30 – 7.45 ppm (d, J=3.5 Hz)	7.28 ppm (d)	7.35 ppm (d)
Ring Proton H4	6.80 – 7.00 ppm (d, J=3.5 Hz)	6.65 ppm (dd)	6.60 ppm (d)
Ring Proton H5	ABSENT (Substituted by -SO ₃)	7.75 ppm (d)	ABSENT (Substituted by -CH ₂ OH)
Aliphatic (-CH ₂ -)	ABSENT	ABSENT	4.60 ppm (s)

Critical Diagnostic:

- Absence of H5: The disappearance of the doublet at ~7.75 ppm (present in Furfural) confirms substitution at the C5 position.
- Absence of CH₂: The lack of a singlet at ~4.6 ppm distinguishes FFSA from 5-HMF.
- Coupling: FFSA shows two clear doublets with a characteristic furan coupling constant (J ≈ 3.5 Hz).

Experimental Protocol: 1H NMR Acquisition

- Sample Prep: Dissolve 5–10 mg of the sulfonate salt in 600 µL of D₂O (preferred for solubility) or DMSO-d₆.
- Internal Standard: Add a trace amount of TSP (sodium trimethylsilylpropanesulfonate) for D₂O (set to 0.00 ppm). Avoid TMS in aqueous solvents.
- Parameters:
 - Pulse Angle: 30° or 90°.

- Relaxation Delay (d1): ≥ 5 seconds (Aldehyde protons relax slowly; ensure full relaxation for qNMR).
- Scans: 16–64 (Sufficient for $>95\%$ purity).

Comparative ^{13}C NMR Analysis

Carbon NMR provides the definitive confirmation of the sulfonate attachment via the chemical shift of the C5 carbon.

Table 2: ^{13}C NMR Chemical Shift Comparison (in D_2O)

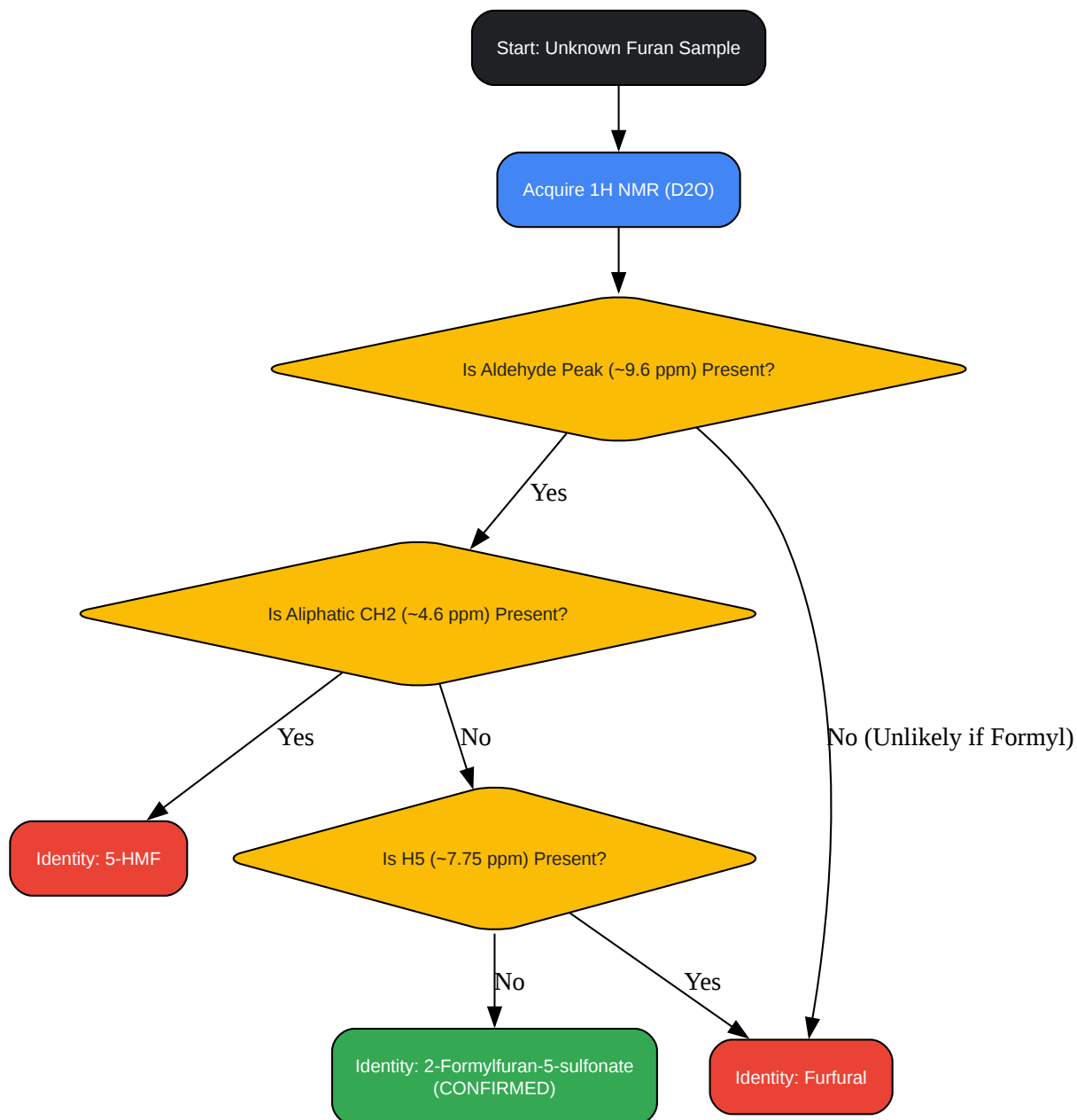
Carbon Position	2-Formylfuran-5-sulfonate	Furfural	5-HMF
C-Aldehyde (C=O)	~178 - 180 ppm	~179 ppm	~180 ppm
C2 (Quaternary)	~152 ppm	~150 ppm	~153 ppm
C5 (Sulfonated)	~155 - 158 ppm	148 ppm (CH)	~160 ppm (C-O)
C3 (CH)	~120 - 125 ppm	124 ppm	125 ppm
C4 (CH)	~112 - 115 ppm	113 ppm	110 ppm
Aliphatic ($-\text{CH}_2-$)	ABSENT	ABSENT	~57 ppm

Analysis:

- The C5 Shift: The carbon bonded to the sulfonate group resonates downfield ($\sim 155+$ ppm) due to the electron-withdrawing nature of the $-\text{SO}_3$ group, distinct from the unsubstituted C5 in Furfural (148 ppm).
- Differentiation from HMF: The absence of the aliphatic carbon signal at ~ 57 ppm is the fastest check for HMF impurities.

Experimental Workflow for Purity Validation

To rigorously prove the identity of **2-Formylfuran-5-sulfonate**, follow this self-validating workflow.



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Figure 2: Decision tree for identifying **2-Formylfuran-5-sulfonate** from common furanic impurities.

References

- PubChem.**2-Formylfuran-5-sulfonate** (Compound). National Library of Medicine. Available at: [\[Link\]](#)
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